

Discovery and first synthesis of 4-Amino-3-nitrophenylboronic acid pinacol ester

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Compound of Interest

Compound Name: 4-Amino-3-nitrophenylboronic acid
pinacol ester

Cat. No.: B1284282

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4-Amino-3-nitrophenylboronic Acid Pinacol Ester: A Technical Overview

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This technical guide serves as a resource for researchers, scientists, and professionals in drug development on the chemical properties and synthesis of **4-Amino-3-nitrophenylboronic acid pinacol ester**. Despite a comprehensive literature review, a specific seminal publication detailing the initial discovery and first synthesis of this compound could not be identified. However, this document compiles available data from commercial sources and analogous synthetic procedures to provide a foundational understanding of this important chemical entity.

Physicochemical Properties

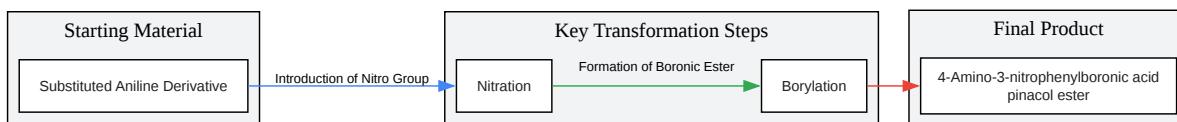
4-Amino-3-nitrophenylboronic acid pinacol ester, also known by its synonym 2-Nitro-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)aniline, is a solid organic compound.^[1] Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	833486-94-5	[1][2][3]
Molecular Formula	C ₁₂ H ₁₇ BN ₂ O ₄	[1][2]
Molecular Weight	264.09 g/mol	[1][2]
Melting Point	157.1-172.4 °C	[1]
Form	Solid	[1]
Assay	97%	[1]

Synthesis and Methodologies

While the first synthesis of **4-Amino-3-nitrophenylboronic acid pinacol ester** is not explicitly documented in the available literature, its structure suggests that its synthesis would follow established methodologies for the preparation of substituted phenylboronic acid pinacol esters. Generally, these syntheses involve the formation of a carbon-boron bond at a specific position on the aromatic ring, often followed by functional group manipulations.

Based on the synthesis of analogous compounds, a plausible synthetic route could be conceptualized. The logical workflow for such a synthesis is depicted in the diagram below.



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Caption: A generalized workflow for the synthesis of the target compound.

Experimental Protocols for Analogous Compounds

To provide practical insight, the following are detailed experimental protocols for the synthesis of structurally related compounds, which could be adapted for the synthesis of **4-Amino-3-**

nitrophenylboronic acid pinacol ester.

1. Synthesis of 4-Aminophenylboronic acid pinacol ester via Palladium-Catalyzed Cross-Coupling:

This method involves the reaction of 4-bromoaniline with bis(pinacolato)boron in the presence of a palladium catalyst.

- Reaction Setup: To a solution of 4-bromoaniline (1.0g, 5.8mmol) and bis(pinacolato)boron (1.78g, 7.0mmol) in dioxane (15.0mL), potassium acetate (1.71g, 17.4mmol) is added under stirring.
- Inert Atmosphere: The reaction mixture is deaerated with nitrogen for 30 minutes.
- Catalyst Addition: $\text{PdCl}_2(\text{dppf})$ (0.21g, 0.3mmol) is added to the mixture.
- Reaction Conditions: The reaction is stirred at 100°C for 6 hours.
- Work-up and Purification: After completion, dioxane is removed, and the residue is quenched with water. The product is extracted with ethyl acetate, and the organic layer is concentrated. The crude product is purified by column chromatography.^[4]

2. Synthesis of 4-Nitrophenylboronic acid pinacol ester:

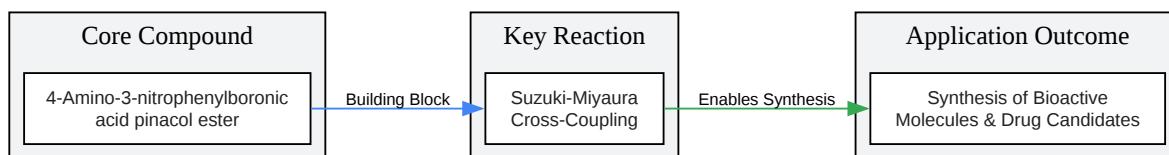
This procedure outlines a general method starting from 4-nitroaniline.

- Diazotization: A solution of 4-nitroaniline (0.5 mmol) in methanol and hydrochloric acid is treated with sodium nitrite solution at 0-5°C for 30 minutes.
- Borylation: A methanol solution of bis(pinacolato)boron (1.5 mmol) is added, and the mixture is stirred for 60 minutes.
- Extraction and Purification: Water is added, and the product is extracted with dichloromethane. The combined organic layers are washed, dried, and the solvent is evaporated. The crude product is then purified.^[5]

Applications in Drug Discovery and Development

While specific signaling pathways involving **4-Amino-3-nitrophenylboronic acid pinacol ester** are not detailed in the literature, its structural motifs are common in medicinal chemistry. Phenylboronic acids are versatile intermediates in Suzuki-Miyaura cross-coupling reactions, a cornerstone of modern drug synthesis for creating carbon-carbon bonds.^[6] The amino and nitro functionalities on the phenyl ring offer sites for further chemical modification, allowing for the construction of diverse molecular libraries for screening and drug development. For instance, the related compound, 4-aminophenylboronic acid pinacol ester, has been utilized in the synthesis of multi-targeted receptor tyrosine kinase (RTK) inhibitors with anticancer activity.^{[7][8]}

The logical relationship for its application in drug discovery is outlined below.



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Caption: Role as a building block in drug discovery via cross-coupling.

Conclusion

4-Amino-3-nitrophenylboronic acid pinacol ester is a commercially available compound with potential as a versatile building block in medicinal chemistry and materials science. While a definitive account of its discovery and first synthesis remains elusive in publicly accessible literature, established synthetic protocols for analogous compounds provide a strong basis for its preparation. Further research into its applications, particularly in the synthesis of novel therapeutic agents, is warranted.

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